Application Note: Preparation of 4-Difluoromethyl-2-methoxy Phenyl Isocyanate

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Compound of Interest

Compound Name:	*Benzenamine, 4-(difluoromethyl)-2-methoxy-*
Cat. No.:	*B12331694*

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Introduction & Retrosynthetic Analysis

The target molecule features a sensitive isocyanate functionality and a difluoromethyl group.[2][3][4] The synthesis is designed to introduce the fluorinated moiety before generating the reactive isocyanate. The strategy utilizes Deoxofluorination to convert an aldehyde to the difluoromethyl group, followed by Nitro Reduction, and finally Phosgenation using Triphosgene (a safer solid alternative to phosgene gas).

Retrosynthetic Pathway

- Target: 4-Difluoromethyl-2-methoxy phenyl isocyanate.
- Precursor: 4-Difluoromethyl-2-methoxy aniline.[4]
- Intermediate: 4-Difluoromethyl-2-methoxy-1-nitrobenzene.[4]
- Starting Material: 3-Methoxy-4-nitrobenzaldehyde (Commercially Available).[4][5]

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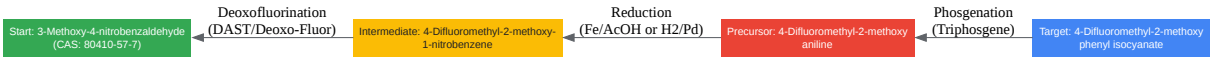

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Caption: Retrosynthetic logic flow from target isocyanate back to commercially available aldehyde.

Safety & Hazard Assessment

- Diethylaminosulfur Trifluoride (DAST): Reacts violently with water to produce Hydrofluoric Acid (HF).[4] Use only in a fume hood with HF-compatible spill kits available.[4] Glassware must be dry.[4]
- Triphosgene: A solid source of phosgene.[4] Upon heating or contact with nucleophiles, it releases phosgene gas (fatal if inhaled). Handle in a well-ventilated hood; keep an ammonia solution nearby to neutralize spills.[4]
- Isocyanates: Potent respiratory sensitizers and lachrymators.[4] Avoid all skin contact and inhalation.[4]

Detailed Experimental Protocols

Step 1: Deoxofluorination of 3-Methoxy-4-nitrobenzaldehyde

Objective: Convert the aldehyde carbonyl (-CHO) into a difluoromethyl (-CHF_2) group.

- Reagents:
  - 3-Methoxy-4-nitrobenzaldehyde (1.0 equiv)
  - DAST (Diethylaminosulfur trifluoride) (1.5 equiv)
  - Dichloromethane (DCM), anhydrous
- Equipment: Flame-dried round-bottom flask, N_2 atmosphere, plastic syringe (for DAST).

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Protocol:

- Charge a flame-dried flask with 3-Methoxy-4-nitrobenzaldehyde (10 mmol, 1.81 g) and anhydrous DCM (20 mL) under nitrogen.
- Cool the solution to 0°C (ice bath).
- Slowly add DAST (15 mmol, 1.98 mL) dropwise via a plastic syringe over 15 minutes. Caution: Exothermic.[4]
- Allow the mixture to warm to room temperature (25°C) and stir for 12–16 hours. Monitor by TLC (Hexane/EtOAc 4:1) for disappearance of the aldehyde.[4]
- Quench: Cool back to 0°C. Very slowly add saturated aqueous $NaHCO_3$ (30 mL). Note: Vigorous CO_2 evolution occurs.[4]
- Extract with DCM (3 × 20 mL). Wash combined organics with water and brine.[4][6]
- Dry over Na_2SO_4, filter, and concentrate in vacuo.
- Purification: Flash chromatography (Silica gel, Hexane/EtOAc gradient 9:1 to 4:1).
- Product: 4-(Difluoromethyl)-2-methoxy-1-nitrobenzene.[4] (Expected Yield: 85-90%).

Step 2: Reduction of Nitro Group to Aniline

Objective: Reduce the nitro group without defluorinating the benzylic -CHF_2 group. Iron/Acetic acid is preferred over catalytic hydrogenation to prevent potential C-F hydrogenolysis.[4]

- Reagents:
  - 4-(Difluoromethyl)-2-methoxy-1-nitrobenzene (from Step 1)
  - Iron powder (5.0 equiv)
  - Acetic Acid (glacial) / Ethanol (1:4 ratio)
- Equipment: Reflux condenser, mechanical stirrer.[4][7]

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Protocol:

- Dissolve the nitro compound (8.5 mmol) in Ethanol (30 mL) and Acetic Acid (8 mL).[4]
- Add Iron powder (42.5 mmol, ~2.4 g) in one portion.
- Heat the mixture to reflux (80°C) for 2–4 hours. Monitor by TLC (amine will be more polar and stain with ninhydrin).[4]
- Cool to room temperature and filter through a pad of Celite to remove iron residues. Wash the pad with Ethanol.[4]
- Concentrate the filtrate to remove most ethanol.[4]
- Neutralize the residue with saturated $NaHCO_3$ solution (pH ~8).[4][8]
- Extract with Ethyl Acetate (3 × 30 mL).
- Dry over $MgSO_4$ and concentrate.
- Product:4-(Difluoromethyl)-2-methoxyaniline. (Expected Yield: 80-85%).
  - Validation: ^1H NMR should show disappearance of aromatic nitro-shifts and appearance of broad NH_2 singlet (~3.5-4.0 ppm).[4]

Step 3: Isocyanate Formation (Triphosgene Method)

Objective: Convert the primary amine to isocyanate using a solid phosgene equivalent.[4]

- Reagents:
  - 4-(Difluoromethyl)-2-methoxyaniline (1.0 equiv)
  - Triphosgene (0.4 equiv) (Provides 1.2 eq of phosgene)
  - Triethylamine (Et_3N) (2.2 equiv)
  - DCM (Anhydrous)

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- Equipment: Two-neck flask, dropping funnel, N_2 inlet, NaOH trap for exhaust.

Protocol:

- Dissolve Triphosgene (2.0 mmol, 0.59 g) in anhydrous DCM (10 mL) in a reaction flask. Cool to 0°C.[4][6]
- Dissolve 4-(Difluoromethyl)-2-methoxyaniline (5.0 mmol, ~0.87 g) in DCM (10 mL). Add Triethylamine (11 mmol, 1.5 mL) to this amine solution.
- Addition: Add the Amine/Et_3N solution dropwise to the Triphosgene solution over 30 minutes at 0°C. White precipitate ($Et_3N{\cdot}HCl$) will form immediately.
- Allow to warm to room temperature and stir for 2 hours.
- Workup: Remove solvent under reduced pressure (rotary evaporator) in a well-ventilated hood.
- Suspend the residue in dry Hexane or Diethyl Ether (20 mL) and filter off the amine salts under nitrogen atmosphere.
- Concentrate the filtrate to yield the crude isocyanate.[4]
- Purification: Vacuum distillation (Kugelrohr) is recommended for high purity.[4] Alternatively, use directly if purity is >95% by NMR.[4]
- Final Product:4-Difluoromethyl-2-methoxy phenyl isocyanate.

Analytical Validation

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Assay	Expected Result	Interpretation
FT-IR	Strong peak @ 2250–2270 cm^{-1}	Characteristic -N=C=O stretching vibration.[4]
^{1}H NMR	Triplet @ ~6.5–6.9 ppm (Hz)	Confirms presence of -CHF_2 group.[4]
^{1}H NMR	Singlet @ ~3.8 ppm	Confirms -OCH_3 group.
^{19}F NMR	Doublet @ ~-110 ppm	Confirms difluoromethyl group integrity.[4]
Appearance	Colorless to pale yellow liquid/oil	Typical for substituted phenyl isocyanates.[4]

Storage & Stability

- Moisture Sensitivity: Isocyanates react with water to form ureas.[4] Store under Argon/Nitrogen in a tightly sealed container.
- Temperature: Store at 2–8°C.
- Shelf Life: 6 months if kept dry and cold.[4]

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